Technical Synthesis Guide: 4-Bromo-5-methoxy-2-nitrobenzoic Acid

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Compound of Interest	
Compound Name:	*4-Bromo-5-methoxy-2-nitrobenzoic acid*
CAS No.:	*1527490-64-7*
Cat. No.:	*B1449587*

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Executive Summary & Retrosynthetic Analysis

Target Molecule: **4-Bromo-5-methoxy-2-nitrobenzoic acid** CAS: 1527490-64-7 Molecular Formula: $C_8H_6BrNO_5$ Key Application: Intermediate for KRAS G12C inhibitors (e.g., Sotorasib analogs) and EGFR inhibitors.

Structural Logic & Regiochemistry

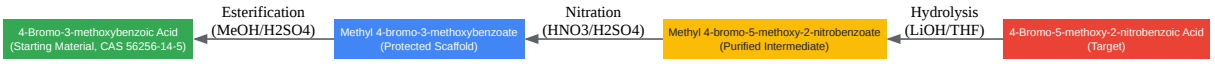
The synthesis hinges on the regioselective nitration of a 4-bromo-3-methoxybenzoate core.

- Directing Effects: The methoxy group (-OMe) at position 3 is the strongest activating group and directs electrophilic substitution ortho and para.[1]
- Steric Control: The position ortho to the methoxy group (C2) is sterically crowded by the adjacent carboxylic ester. The position para to the methoxy group (C6) is sterically accessible and electronically favored.

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- Numbering Shift: Nitration at C6 of the starting material (4-bromo-3-methoxybenzoic acid) results in the target structure. Upon IUPAC renumbering, the nitro group assumes position 2, and the methoxy group assumes position 5.

Retrosynthetic Pathway



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Caption: Retrosynthetic logic flow from target to commercially available starting material.

Detailed Synthetic Protocol

Phase 1: Esterification (Protection)

Objective: Convert 4-bromo-3-methoxybenzoic acid to its methyl ester to improve solubility in organic solvents and prevent carboxylic acid interference during nitration.

- Starting Material: 4-Bromo-3-methoxybenzoic acid (CAS 56256-14-5)[2][3]
- Reagents: Methanol (MeOH), Sulfuric Acid (H_2SO_4)[4][5]
- Product: Methyl 4-bromo-3-methoxybenzoate[5][6][7]

Procedure:

- Dissolution: In a round-bottom flask equipped with a reflux condenser, dissolve 10.0 g (43.3 mmol) of 4-bromo-3-methoxybenzoic acid in 100 mL of anhydrous Methanol.
- Catalyst Addition: Carefully add 1.0 mL of concentrated H_2SO_4 dropwise. Exothermic reaction.[8]
- Reflux: Heat the mixture to reflux (65°C) for 5–8 hours. Monitor by TLC (Hexane:EtOAc 3:1) until the acid spot disappears.

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- Workup: Cool to room temperature. Concentrate the solvent to ~20 mL under reduced pressure.
- Neutralization: Pour the residue into 100 mL of ice water. Neutralize with saturated $NaHCO_3$ solution until pH ~8.
- Extraction: Extract with Ethyl Acetate (3 x 50 mL). Wash combined organics with brine, dry over Na_2SO_4, and concentrate.[5]
- Purification: The crude methyl ester typically solidifies as a white crystalline solid (mp 54–56°C).[4][5] If necessary, recrystallize from minimal hot methanol.
  - Expected Yield: 90–95%

Phase 2: Regioselective Nitration (Critical Step)

Objective: Introduce the nitro group at the position para to the methoxy group. Critical Process Parameter (CPP): Temperature control is vital. Exceeding 10°C during addition can lead to dinitration or oxidation.

- Substrate: Methyl 4-bromo-3-methoxybenzoate[5][6][7]
- Reagents: Fuming Nitric Acid (HNO_3), Concentrated Sulfuric Acid (H_2SO_4)
- Product: Methyl 4-bromo-5-methoxy-2-nitrobenzoate[9]

Procedure:

- Preparation of Mixed Acid: In a separate vessel, cool 20 mL of conc. H_2SO_4 to 0°C. Slowly add 3.0 mL (1.5 eq) of fuming HNO_3. Keep below 10°C.
- Substrate Solution: Dissolve 10.0 g (40.8 mmol) of Methyl 4-bromo-3-methoxybenzoate in 40 mL of conc. H_2SO_4.[4][5][8][10][11] Cool to -5°C in an ice/salt bath.
- Addition: Add the Mixed Acid solution dropwise to the substrate solution over 30–45 minutes.
  - Control: Maintain internal temperature between -5°C and 0°C.

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- Reaction: Stir at 0°C for 1 hour, then allow to warm slowly to room temperature (20°C) over 2 hours.
- Quench: Pour the reaction mixture slowly onto 300 g of crushed ice with vigorous stirring. The product will precipitate as a pale yellow solid.
- Isolation: Filter the solid. Wash the cake copiously with cold water to remove residual acid. [10]
- Purification: Recrystallize from Ethanol or Methanol to remove any ortho-isomer impurities.
  - Expected Yield: 75–85%[7]
  - Data: ^{1}H NMR should show two singlet aromatic protons, confirming the para relationship of the protons (positions 3 and 6).

Phase 3: Hydrolysis (Deprotection)

Objective: Hydrolyze the ester to yield the final free acid.

- Substrate: Methyl 4-bromo-5-methoxy-2-nitrobenzoate[9]
- Reagents: Lithium Hydroxide ($LiOH \cdot H_2O$), THF, Water
- Product: **4-Bromo-5-methoxy-2-nitrobenzoic acid**[9][12]

Procedure:

- Solvation: Dissolve 5.0 g (17.2 mmol) of the nitro-ester in 50 mL of THF/Water (1:1 mixture).
- Base Addition: Add 1.45 g (34.5 mmol, 2.0 eq) of $LiOH \cdot H_2O$.[5][13]
- Reaction: Stir at room temperature for 2–4 hours. Monitor by TLC or LCMS.
- Workup: Acidify the mixture to pH 2–3 using 1N HCl. The product will precipitate.[8][10][14]
- Extraction/Filtration: If the precipitate is heavy, filter directly. If fine, extract with Ethyl Acetate, dry, and concentrate.

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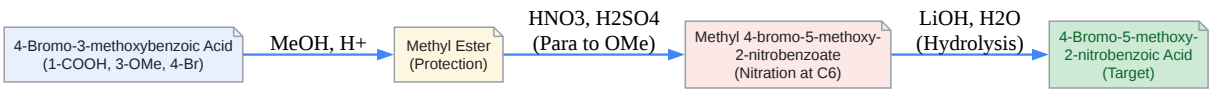
- Final Purification: Triturate with diethyl ether or recrystallize from Acetone/Water to obtain the pure acid.
    - Expected Yield: 90–95%
    - Appearance: Off-white to pale yellow solid.

Process Data & Reagent Table

Step	Reagent	Equiv.	Role	Critical Parameter
1	MeOH	Solvent	Solvent/Reactant	Anhydrous conditions
1	H_2SO_4	0.1	Catalyst	Reflux time
2	H_2SO_4	Solvent	Solvent	Keep dry
2	HNO_3 (Fuming)	1.2–1.5	Electrophile	Temp < 0°C during addition
3	$LiOH \cdot H_2O$	2.0	Base	pH adjustment during workup

Reaction Mechanism & Pathway Visualization[16]

The following diagram illustrates the molecular transformation, highlighting the regiochemical direction provided by the methoxy group.



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Caption: Step-wise transformation showing the critical nitration step occurring para to the methoxy group.[1][6]

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Analytical Validation

To ensure the integrity of the synthesized product, compare analytical data against these standards:

- ^{1}H NMR (DMSO-d_6, 400 MHz):
  - δ 13.8 (br s, 1H, COOH)
  - δ 8.20 (s, 1H, Ar-H at C3) – Deshielded by adjacent Nitro and Br.
  - δ 7.45 (s, 1H, Ar-H at C6) – Shielded relative to C3.
  - δ 3.95 (s, 3H, OCH_3)
- Regiochemistry Check: The presence of two singlets in the aromatic region confirms the para arrangement of the protons, indicating the nitro group was successfully installed at position 2 (relative to COOH) / position 6 (relative to original numbering), rather than position 6 (ortho to OMe), which would result in splitting (coupling). Wait, the target has protons at C3 and C6. These are para to each other. Therefore, they appear as singlets.

Safety & Hazards

- Nitration: The reaction of HNO_3 and H_2SO_4 generates the nitronium ion (NO_2^+) and is highly exothermic. Runaway reactions can occur if the temperature is not strictly controlled.[1] Perform behind a blast shield.
- Acid Handling: Fuming nitric acid is a potent oxidizer and corrosive. Use butyl rubber gloves.
- Waste: Quenched nitration mixtures are strongly acidic and contain nitro-organics. Neutralize before disposal and segregate from organic solvents.

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